

# Natural Erythrocentaurin: Sources, Isolation & Activity

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## Compound Focus: Erythrocentaurin

CAS No.: 50276-98-7

Cat. No.: S527400

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**Erythrocentaurin** is a natural product found in plants of the Gentianaceae family and can also be formed as a metabolite of other compounds within the body [1] [2] [3].

The table below summarizes the key information about its natural occurrence and properties.

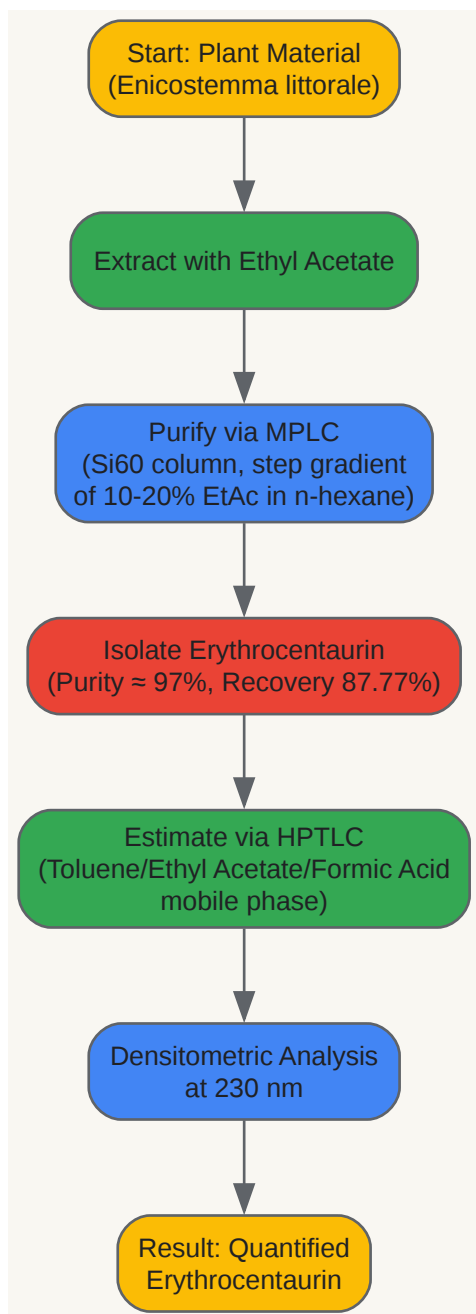
Aspect	Details
Natural Sources	Primarily isolated from <i>Enicostemma littorale</i> and <i>Swertia patens</i> [1] [4].
Natural Form	Exists naturally and is also a bacterial/metabolic derivative of Swertiamarin [2] [3].

| **Chemical Properties** | CAS No.: 50276-98-7 **Molecular Formula:** C<sub>10</sub>H<sub>8</sub>O<sub>3</sub> **Molar Mass:** 176.16 g/mol **Type:** Coumarin [4]. | | **Solubility** | Soluble in organic solvents like Chloroform, Dichloromethane, DMSO, and Acetone [4]. |

## Isolation & Analysis of Natural Erythrocentaurin

A rapid and efficient preparative method for isolating **erythrocentaurin** from *Enicostemma littorale* has been established using Medium-Pressure Liquid Chromatography (MPLC) [1].

The workflow for its isolation and quantification can be summarized as follows:



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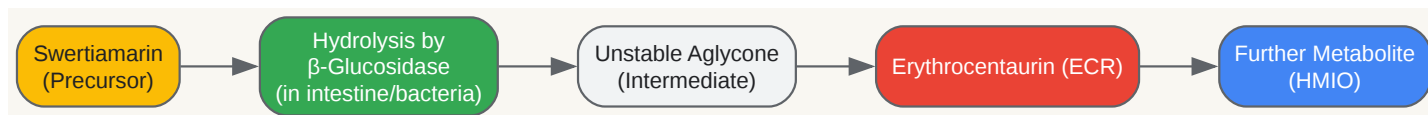
### Key Experimental Protocols:

- **Isolation (MPLC):** 20g of plant material can be processed in under 3 hours using a 70 x 460 mm Si60 column and a step gradient from 10% to 20% ethyl acetate in n-hexane [1].
- **Quantification (HPTLC):** Analysis is performed on silica gel 60 F254 plates with a mobile phase of toluene/ethyl acetate/formic acid (80:18:2 v/v/v). The compound appears at  $R_f 0.54 \pm 0.04$  and is quantified by densitometry at 230 nm. The method is linear between 200-1500 ng/band [1].

## Biological Activity & Metabolic Pathway

**Erythrocentaurin** is not only isolated directly but also produced in the body from swertiamarin, another plant compound. The metabolic pathway and its direct biological activity are areas of research interest.

The diagram below illustrates its metabolic relationship with swertiamarin.



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The table below summarizes the known experimental data on its biological activity.

Biological Activity	Experimental Data
<b><math>\alpha</math>-Amylase Inhibition</b>	Exhibits concentration-dependent inhibition with an <b>IC<sub>50</sub> of 1.67 ± 0.28 mg/mL</b> [1] [4]. This suggests potential anti-diabetic properties.
<b>Antibacterial Activity</b>	Reported to have antibacterial activity, though specific quantitative data (e.g., MIC values) against test organisms is not provided in the available sources [4].

## Knowledge Gaps and Research Outlook

The current scientific literature reveals a clear focus on **erythrocentaurin** as a natural product.

- **Synthetic Comparison Unavailable:** I found no studies on the chemical synthesis, purity, yield, or cost-effectiveness of synthetically produced **erythrocentaurin**. A comparison with a synthetic alternative is not feasible at this time.
- **Research Directions:** Future work could focus on establishing efficient synthetic routes, comparing the biological activity and cost profiles of synthetic versus natural **erythrocentaurin**, and conducting more in-depth pharmacological and toxicological studies.

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## References

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